

Understanding S12340: From Chemical Identifier to Laboratory Equipment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S12340

Cat. No.: B1680363

[Get Quote](#)

Initial searches for "**S12340**" as a chemical compound yielded no specific results, suggesting it is not a standard chemical identifier. Further investigation has revealed that **S12340** is a product number for a Satco LED light bulb. This document provides the essential safety, operational, and disposal information for this piece of laboratory equipment, ensuring that researchers, scientists, and drug development professionals can manage this common lab component safely and effectively.

While not a chemical, the proper handling and disposal of laboratory equipment, including electronic waste like LED bulbs, are critical components of overall laboratory safety and environmental responsibility.

S12340 Product Specifications

The Satco **S12340** is a 6.5-watt T6 LED bulb with the following specifications:

Feature	Specification
Part Number	S12340[1]
Brand	SATCO[1]
Technology	LED[1][2]
Wattage	6.5 W[1][3]
Input Voltage	120 V[1][2]
Bulb Shape	T6[1][2]
Lamp Base	Mini-Candelabra (E11)[1][3]
Color Temperature	3000K[3][4]
Lumens	600[1][3]
Dimmable	Yes[1]
Rated Life	25,000 hours[1][2]

Proper Disposal Procedures for S12340 LED Bulb in a Laboratory Setting

The disposal of LED bulbs and other electronic waste (e-waste) from a laboratory requires careful consideration to ensure compliance with environmental regulations and institutional safety protocols. While LED bulbs do not contain mercury like fluorescent bulbs, they are considered electronic waste and may contain other hazardous materials such as lead, arsenic, and nickel.[5][6] Therefore, they should not be disposed of in the regular trash.

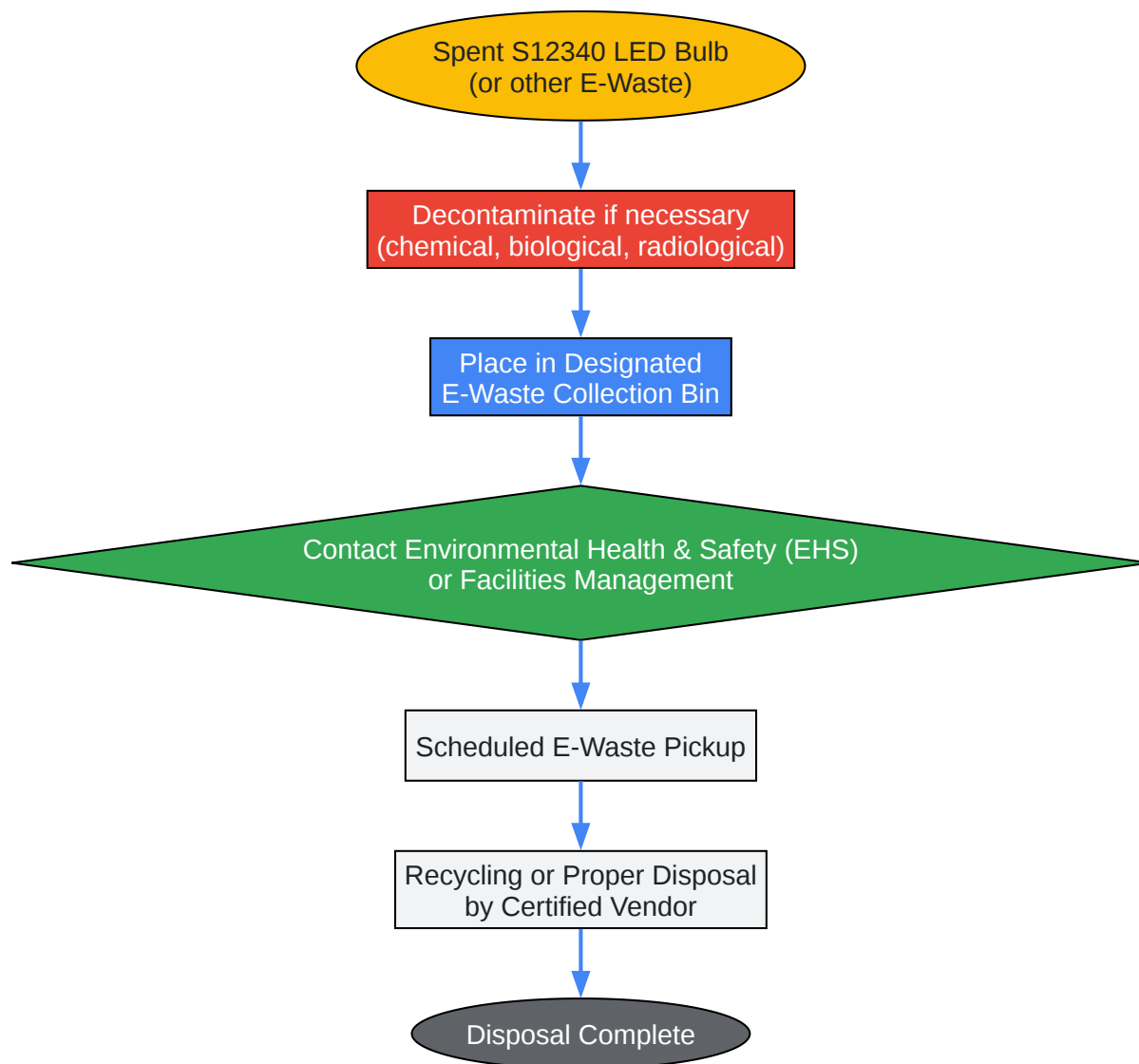
Step-by-Step Disposal Protocol:

- **Decontamination:** If the LED bulb was used in an area with potential contamination from chemical, biological, or radioactive materials, it must be decontaminated. Wipe the exterior of the bulb with an appropriate cleaning solution (e.g., 10% bleach for biological contamination) to remove any hazardous residues.[7]
- **Collection and Storage:**

- Place the spent, decontaminated LED bulb in a designated and clearly labeled container for electronic waste.
- To prevent breakage, it is good practice to wrap the bulb in newspaper or place it in its original packaging.[\[6\]](#)
- Store the e-waste container in a secure location, away from general waste streams.
- Institutional E-Waste Disposal:
 - Follow your institution's specific procedures for the disposal of electronic waste. This typically involves contacting the Environmental Health and Safety (EHS) office or the facilities management department.[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - You may be required to complete a laboratory equipment disposal form or submit an online request for pickup.[\[8\]](#)
 - Your institution will then arrange for the collection and proper recycling or disposal of the electronic waste in accordance with local, state, and federal regulations.[\[10\]](#)[\[11\]](#)

Laboratory E-Waste Disposal Workflow

The following diagram illustrates a typical workflow for the disposal of electronic waste, such as the **S12340** LED bulb, within a laboratory environment.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of electronic waste in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 200 pack - SATCO S12340 6.5W T6 LED Light Bulb | Commercialbulbs.com [commercialbulbs.com]
- 2. gellerlighting.com [gellerlighting.com]
- 3. lightbulbwholesaler.com [lightbulbwholesaler.com]
- 4. buyriteelectric.com [buyriteelectric.com]
- 5. hyperspacelight.com [hyperspacelight.com]
- 6. torrancerecycles.org [torrancerecycles.org]
- 7. Moving Lab Equipment | Compliance and Risk Management [kent.edu]
- 8. Disposing of Laboratory Equipment: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 9. Electronic Equipment Disposal (E-Waste) | Office of Public Safety & Emergency Management [safety.pitt.edu]
- 10. Fluorescent & LED Bulb Recycling by State - BulbCycle: Fluorescent Bulb & Lamp Disposal [bulbcycle.com]
- 11. csulb.edu [csulb.edu]
- To cite this document: BenchChem. [Understanding S12340: From Chemical Identifier to Laboratory Equipment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680363#s12340-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com